

An In-depth Technical Guide to Phenyltin Trichloride: Physical Properties and Handling

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Compound Name: *Phenyltin trichloride*

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This technical guide provides a comprehensive overview of the physical properties, safe handling, and experimental considerations for **phenyltin trichloride**. The information is intended to support laboratory research and development activities by providing concise data and clear procedural guidance.

Physical and Chemical Properties

Phenyltin trichloride is a colorless to pale yellow liquid with a pungent odor. It is a dense, moisture-sensitive organotin compound. Key physical and chemical properties are summarized in the tables below for easy reference.

General Properties

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₅ Cl ₃ Sn	[1] [2]
Molecular Weight	302.17 g/mol	[2] [3]
Appearance	Colorless, clear liquid	[1] [2]
Odor	Pungent	[1]
CAS Number	1124-19-2	[1] [2]

Thermal and Physical Data

Property	Value	Reference(s)
Melting Point	-31 °C	[1] [3]
Boiling Point	142-143 °C at 25 mmHg	[1] [4]
Density	1.839 g/mL at 25 °C	[4]
Flash Point	>110 °C (>230 °F)	[4]
Refractive Index (n ₂₀ /D)	1.585	[4]

Solubility

Phenyltin trichloride reacts with water and is slightly soluble in some organic solvents.[\[1\]](#)[\[3\]](#)
Quantitative solubility data is not widely available.

Solvent	Solubility	Reference(s)
Water	Reacts	[1] [3]
Chloroform	Slightly soluble	[1] [3]
Methanol	Slightly soluble	[1] [3]

Safety and Handling

Phenyltin trichloride is a corrosive and toxic compound that requires strict safety protocols. It can cause severe skin burns and eye damage upon contact.[\[1\]](#)[\[5\]](#) Inhalation may be fatal, and ingestion can cause severe damage to the digestive tract.[\[6\]](#) It is also very toxic to aquatic life.[\[2\]](#)

Hazard Identification

Hazard	Description	Reference(s)
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.	[2]
Skin Corrosion/Irritation	Causes severe skin burns.	[1][5]
Eye Damage/Irritation	Causes serious eye damage.	[1][5]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects.	[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **phenyltin trichloride**.

Protection Type	Specification	Reference(s)
Eye/Face Protection	Chemical safety goggles and a face shield.	[5][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.	[5][6]
Respiratory Protection	Use in a chemical fume hood. If fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.	[5][6]

Storage and Incompatibility

Proper storage is crucial to maintain the stability of **phenyltin trichloride** and to prevent hazardous reactions.

Condition	Requirement	Reference(s)
Storage Temperature	Store in a cool, dry place.	[5] [6]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon) as it is moisture-sensitive.	[5] [6]
Container	Keep in a tightly closed, suitable container.	[5] [6]
Incompatible Materials	Strong oxidizing agents, moisture.	[5] [6]

Experimental Protocols

The following sections provide generalized procedures for handling **phenyltin trichloride** in a laboratory setting. These should be adapted to specific experimental needs and performed in strict accordance with institutional safety guidelines.

Preparation of a Standard Solution (Example in an Anhydrous Aprotic Solvent)

This protocol describes the preparation of a stock solution of **phenyltin trichloride** in a dry, aprotic solvent (e.g., anhydrous toluene or dichloromethane) under an inert atmosphere.

Materials:

- **Phenyltin trichloride**
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Schlenk flask or a round-bottom flask with a septum
- Gas-tight syringes and needles
- Inert gas source (nitrogen or argon) with a manifold

- Analytical balance
- Stir bar

Procedure:

- Inert Atmosphere Setup: Flame-dry the flask and allow it to cool to room temperature under a stream of inert gas. Maintain a positive pressure of the inert gas throughout the procedure.
- Solvent Transfer: Transfer the desired volume of anhydrous solvent to the flask via a cannula or a dry syringe.
- Analyte Addition: In a glovebox or under a positive flow of inert gas, quickly weigh the required amount of **phenyltin trichloride** in a tared, dry vial.
- Dissolution: Carefully add the **phenyltin trichloride** to the solvent in the flask. If weighing outside a glovebox, this can be done via a powder funnel under a strong flow of inert gas.
- Homogenization: Add a stir bar to the flask and stir the solution until the solid is completely dissolved.
- Storage: Store the solution under an inert atmosphere in a tightly sealed container, protected from light.

General Reaction Setup

This outlines a general procedure for using **phenyltin trichloride** as a reagent in a moisture-sensitive reaction, such as a Stille coupling.

Materials:

- Reaction flask (e.g., Schlenk flask)
- Other reagents and catalyst for the specific reaction
- Anhydrous solvent
- Inert gas setup

- Stirring and temperature control equipment (e.g., stir plate, heating mantle)

Procedure:

- **Flask Preparation:** Flame-dry the reaction flask and cool it under an inert atmosphere.
- **Reagent Addition (Solids):** Add any solid reagents, such as the catalyst and any salts, to the flask under a positive pressure of inert gas.
- **Solvent and Liquid Reagent Addition:** Add the anhydrous solvent and any liquid reagents (that are not **phenyltin trichloride**) via syringe.
- **Phenyltin Trichloride Addition:** Add the **phenyltin trichloride** solution (prepared as in 3.1) or the neat liquid to the reaction mixture via a gas-tight syringe. The addition should be done dropwise if the reaction is exothermic.
- **Reaction Conditions:** Stir the reaction mixture at the desired temperature for the required time. Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, GC-MS).
- **Work-up and Quenching:** Upon completion, cool the reaction to room temperature. Carefully quench the reaction by slowly adding a suitable quenching agent (e.g., saturated aqueous ammonium chloride or water) while cooling in an ice bath. The quenching of any unreacted organotin reagent should be done with caution in a fume hood.
- **Extraction and Purification:** Extract the product with an appropriate organic solvent. The organic layers are then washed, dried, and concentrated. The crude product can be purified by techniques such as column chromatography.

Waste Disposal

Waste containing **phenyltin trichloride** must be treated as hazardous waste.

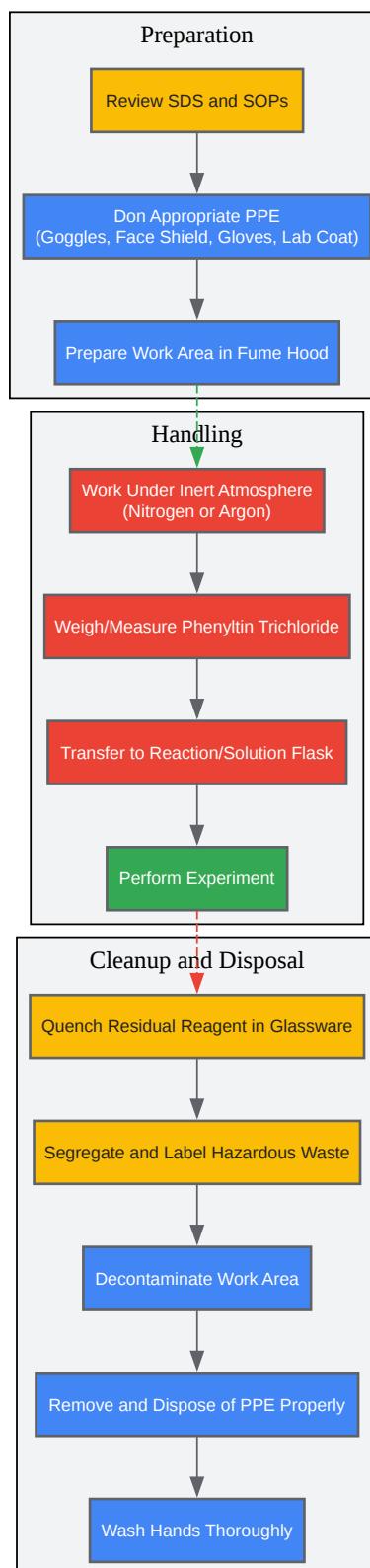
- **Liquid Waste:** Collect all liquid waste containing **phenyltin trichloride** in a designated, labeled, and sealed container.
- **Solid Waste:** Contaminated solid waste (e.g., gloves, filter paper) should be collected in a separate, clearly labeled hazardous waste container.

- Quenching of Residual Reagent: Small amounts of residual **phenyltin trichloride** on glassware can be quenched by rinsing with a solvent like isopropanol, followed by a slow addition of water. This should be done in a fume hood.
- Disposal: All waste must be disposed of through an approved hazardous waste management service in accordance with local, state, and federal regulations.[\[5\]](#)

Visualizations

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **phenyltin trichloride** in a laboratory setting.



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Caption: Workflow for the safe handling of **phenyltin trichloride**.

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